

# Technical Support Center: Liquid Nitrogen Storage Dewars

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Compound of Interest		
Compound Name:	Nitrogen	
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Welcome to the Technical Support Center for Liquid **Nitrogen** (LN2) Storage Dewars. This resource is designed for researchers, scientists, and drug development professionals to quickly troubleshoot common issues and find answers to frequently asked questions.

## **Troubleshooting Guides**

This section provides detailed troubleshooting for specific problems you may encounter with your LN2 dewar.

# **Issue 1: Excessive Liquid Nitrogen Evaporation**

Q1: My liquid **nitrogen** is evaporating much faster than usual. What could be the cause?

A1: Rapid evaporation of liquid **nitrogen** is a common issue that can jeopardize your valuable samples. The primary causes are typically related to a compromised vacuum insulation layer, improper usage, or environmental factors.[1][2][3]

Possible Causes & Solutions:

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Possible Cause	Symptoms	Troubleshooting Steps
Vacuum Failure	- Frost or condensation on the outer surface of the dewar.[1] [4][5][6] - The dewar's outer surface feels cold to the touch. [7][8] - A hissing sound may be audible.[2][4]	1. Visual Inspection: Carefully inspect the dewar for any signs of physical damage such as dents or cracks, which could compromise the vacuum.[2][9] 2. Frost/Condensation Check: Observe the exterior of the dewar. Excessive frost formation is a strong indicator of vacuum loss.[4][5][6] 3. Contact Supplier: If you suspect a vacuum failure, it is crucial to contact your supplier or a qualified technician for professional assessment and potential re-evacuation or replacement.[1][4]
Improper Lid/Plug Seal	- Frost or ice buildup around the neck and lid of the dewar. [2][5] - The lid does not fit snugly.[2]	1. Inspect the Lid/Plug: Check the lid and neck plug for any signs of damage, wear, or deformation.[2] 2. Ensure Proper Seating: Make sure the lid is seated correctly and forms a good seal. Do not use a tight-fitting stopper that could prevent the venting of gas.[10] [11][12] 3. Replace if Necessary: If the lid or plug is damaged, obtain a replacement from the manufacturer.[2]
Frequent Lid Opening	- Noticeable increase in LN2 consumption correlated with frequent access to samples.	1. Minimize Opening Frequency: Plan your work to minimize the number of times the dewar is opened. 2.

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		Reduce Opening Duration: When accessing samples, do so as quickly as possible to reduce the time the dewar is open to ambient air.[3]
High Ambient Temperature	- The dewar is stored in a warm environment.	1. Relocate the Dewar: Move the dewar to a cooler, well- ventilated area away from direct sunlight and heat sources.[1]
Introduction of Warm Materials	- Rapid boiling and vapor production when adding warm racks or samples.	1. Pre-cool Equipment: If possible, pre-cool racks and other equipment before placing them in the dewar. 2. Gradual Introduction: Introduce items slowly to minimize rapid boiling of the liquid nitrogen.[3]

Experimental Protocol: Measuring Normal Evaporation Rate (NER)

To determine if your dewar's evaporation rate is within the manufacturer's specifications, you can perform a Normal Evaporation Rate (NER) test.

#### Methodology:

- Fill the dewar to the manufacturer's recommended level with liquid **nitrogen**.
- Weigh the filled dewar and record the initial weight (W1).
- Allow the dewar to sit undisturbed for 24 hours in a stable environment.
- After 24 hours, weigh the dewar again and record the final weight (W2).
- Calculate the weight of LN2 evaporated: Evaporation (g/day) = W1 W2.



 Convert the weight to volume (1 liter of LN2 ≈ 808 grams) and compare it to the manufacturer's specified static evaporation rate.[13]

#### **Issue 2: Frost and Ice Formation**

Q2: I'm seeing frost and ice on my dewar. Is this normal?

A2: The presence of frost or ice on a liquid **nitrogen** dewar can be an indicator of a problem, but not always. The location and extent of the frost are key to diagnosing the issue.

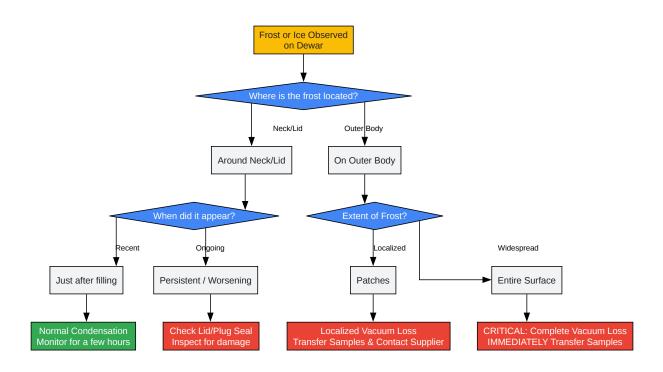
Interpreting Frost Formation:

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Location of Frost/Ice	Interpretation	Recommended Action
Around the neck/lid immediately after filling	Normal condensation and freezing of atmospheric moisture due to the cold opening.[8][14]	This should dissipate after a few hours. If it persists or worsens, it may indicate a problem.[8][14]
Excessive and persistent frost on the lid and neck	May indicate a poor seal from a damaged or improperly seated lid/plug.[5]	Inspect the lid and plug for damage and ensure it is correctly positioned. Replace if necessary.
Patches of frost on the outer body of the dewar	This is a strong indicator of a localized vacuum failure, often due to a dent or damage to the outer wall.[5]	Immediately transfer your samples to a secure dewar and contact the manufacturer or supplier for repair or replacement.
The entire outer surface is frosted or covered in condensation	This signifies a complete loss of vacuum insulation.[1][4][5]	CRITICAL: This is an emergency situation. The liquid nitrogen will evaporate very rapidly. Transfer all samples to a backup dewar immediately. The dewar is no longer usable and needs to be replaced.
lce blockage in valves or pipes	Can be caused by moisture entering the system and freezing.[1][15]	Use warm water (not exceeding 50°C) or a stream of warm nitrogen gas to gently thaw the blockage.[1][15] To prevent recurrence, ensure all fittings are tight and consider using a drying agent in the gas line if applicable.

Logical Diagram: Troubleshooting Frost Formation





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Caption: A flowchart for diagnosing the cause of frost on a liquid **nitrogen** dewar.

# Frequently Asked Questions (FAQs)

Q3: How often should I check the liquid nitrogen level in my dewar?

A3: It is recommended to check the liquid **nitrogen** level at least weekly. However, for critical samples, daily monitoring is advised.[10] Many modern facilities utilize continuous automated temperature monitoring systems.[10][16]

Q4: What are the essential safety precautions when working with liquid nitrogen dewars?





A4: Safety is paramount when handling liquid nitrogen. Always adhere to the following:

- Personal Protective Equipment (PPE): Wear cryogenic gloves, a face shield or safety goggles, a lab coat, and closed-toe shoes.[2][11][17][18][19] Trousers should be worn outside of shoes to prevent LN2 from getting trapped.[11]
- Ventilation: Always work in a well-ventilated area.[2][16][18] **Nitrogen** gas is colorless and odorless and can displace oxygen, creating an asphyxiation hazard.[9][11][17]
- Handling: Never seal a dewar airtight, as the evaporating gas will build up pressure and could cause an explosion.[2][10][11] Use a loose-fitting lid or a pressure relief device.[10] Handle dewars with care and avoid dropping or tipping them.[9]
- Transport: Do not transport liquid **nitrogen** in a passenger elevator.[17]

Q5: How should I clean and maintain my liquid **nitrogen** dewar?

A5: Regular cleaning and maintenance will extend the life of your dewar and ensure the integrity of your samples.

- Exterior: Clean the outer shell with a mild detergent and water, then dry it thoroughly to prevent corrosion.[16][20]
- Interior: To sanitize the interior, first, allow the dewar to warm to room temperature over a couple of days.[20] You can then wash it with warm water (40-50°C) and a neutral detergent.
   [20] For decontamination, a 10% bleach solution can be used, followed by a thorough rinsing with clean water.[20] Ensure the dewar is completely dry before putting it back into service.
   [20]

Q6: What should I do if a valve on my pressurized dewar is stuck or leaking?

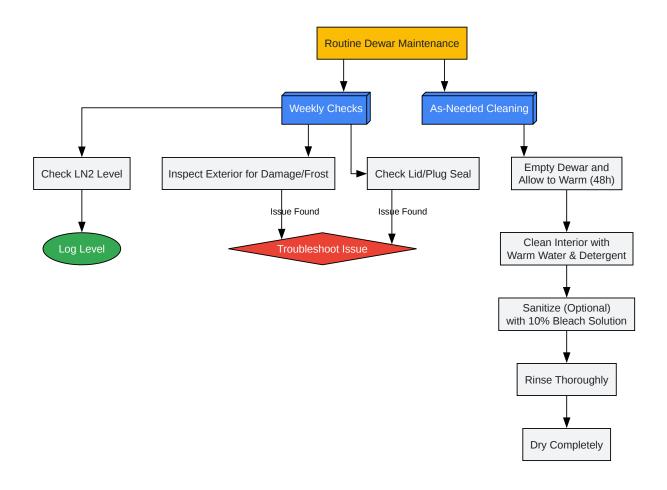
A6: A faulty valve can be a serious safety hazard, potentially leading to an uncontrolled release of **nitrogen** gas and an oxygen-deficient atmosphere.[21]

 If you are unable to close a valve, and you have an oxygen monitor that is alarming, evacuate the area immediately.[21]



- Do not attempt to force a stuck valve.
- Contact your gas supplier immediately to report the issue and arrange for a replacement dewar.[21]

Logical Diagram: General Dewar Maintenance Workflow



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Caption: A workflow diagram for the routine maintenance and cleaning of LN2 dewars.

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